

Monosodium Oxalate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Monosodium oxalate*

Cat. No.: *B1144325*

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For researchers, scientists, and drug development professionals, a thorough understanding of the chemical and toxicological properties of **monosodium oxalate** is paramount for ensuring laboratory safety and the integrity of experimental outcomes. This technical whitepaper provides a detailed overview of **monosodium oxalate**, consolidating critical data from material safety data sheets and relevant toxicological studies. It encompasses physical and chemical characteristics, hazard identification and mitigation, emergency procedures, and handling protocols, presented in a format tailored for the scientific community.

Chemical and Physical Properties

Monosodium oxalate, also known as sodium acid oxalate, is the monosodium salt of oxalic acid. It is a white, odorless, crystalline powder.^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Synonyms	Ethanedioic acid, monosodium salt; Sodium acid oxalate	[2] [3]
CAS Number	62-76-0	[2] [3]
Molecular Formula	C_2HNaO_4 (often presented as $NaHC_2O_4$)	[4]
Molecular Weight	134.00 g/mol	[2] [4]
Melting Point	250-270 °C (decomposes)	[1]
Specific Gravity	2.34	[1] [2]
Solubility	Soluble in water. Insoluble in alcohol.	[1]
Appearance	White, crystalline powder	[1] [2]
Odor	Odorless	[1] [2]

Toxicological Data and Hazard Identification

Monosodium oxalate is classified as harmful if swallowed or in contact with skin.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) It can cause irritation to the skin, eyes, and respiratory tract.[\[2\]](#)[\[6\]](#) The primary target organs for toxicity are the kidneys and the central nervous system.[\[1\]](#)[\[2\]](#)

Toxicity Data	Value	Species	Reference
Oral LD50	11160 mg/kg	Rat	[1] [2]
Oral LD50	5094 mg/kg	Mouse	[2]

The toxic effects of oxalates are generally attributed to their ability to chelate calcium ions, leading to hypocalcemia. Ingestion can lead to gastrointestinal irritation, and in larger doses, may result in renal failure due to the formation of calcium oxalate crystals in the kidneys.[\[6\]](#)

Hazard Statements:

- H302 + H312: Harmful if swallowed or in contact with skin.[4][5][6]
- H402: Harmful to aquatic life.[4]

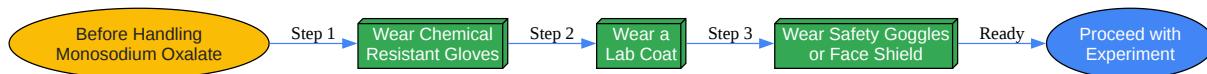
Precautionary Statements:

- P264: Wash skin thoroughly after handling.[4][6]
- P270: Do not eat, drink or smoke when using this product.[4][6]
- P280: Wear protective gloves/ protective clothing.[4][6]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.[4]
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/ doctor if you feel unwell.[4]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[4]
- P501: Dispose of contents/ container to an approved waste disposal plant.[4]

Experimental Protocols and Handling

Given the hazardous nature of **monosodium oxalate**, strict adherence to safety protocols is essential.

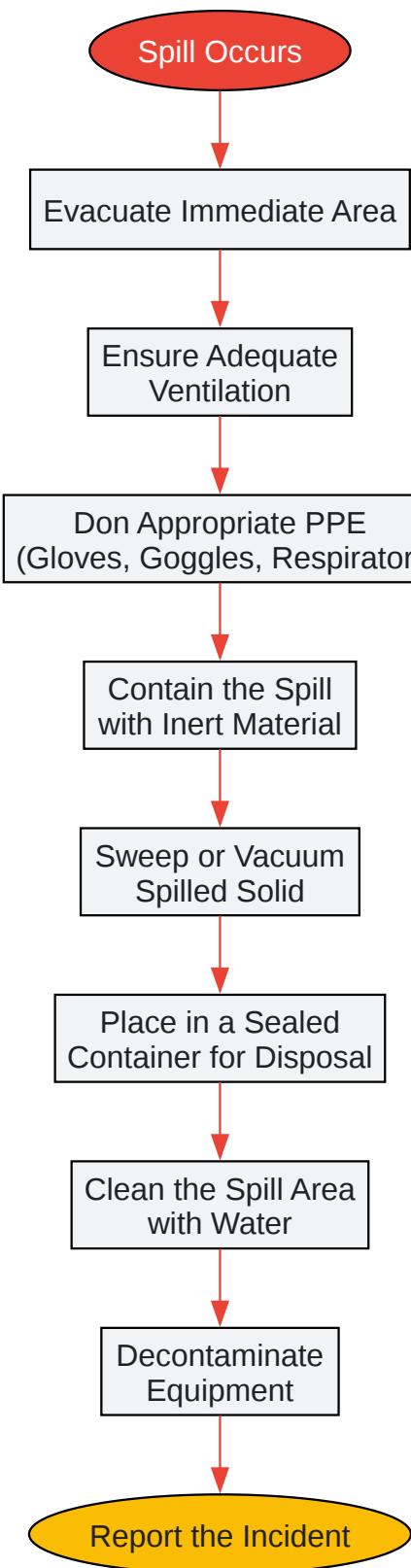
Personal Protective Equipment (PPE) Workflow



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Caption: Personal Protective Equipment (PPE) workflow for handling **monosodium oxalate**.

Spill Response Protocol

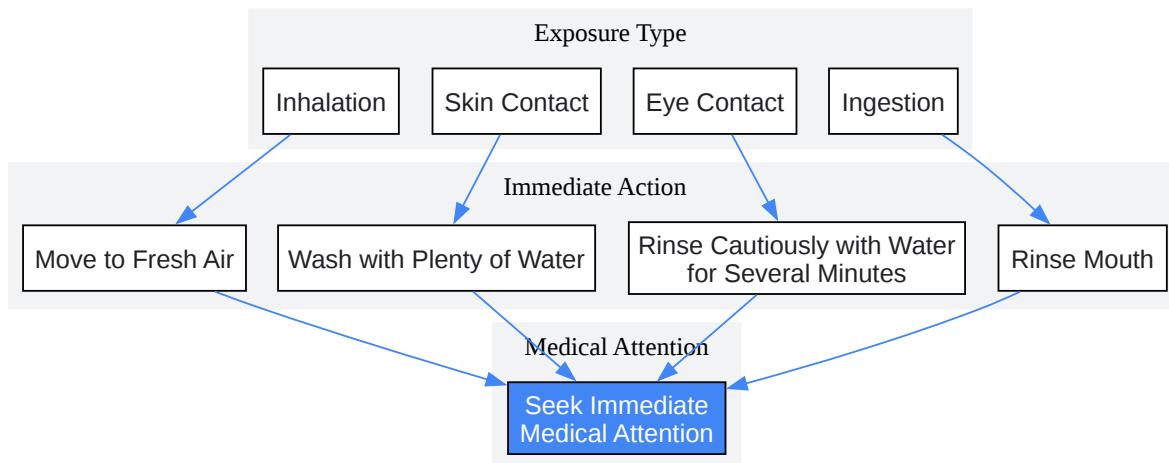


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Caption: Step-by-step protocol for responding to a **monosodium oxalate** spill.

First Aid Measures

A clear and logical workflow for first aid is critical in the event of exposure.



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Caption: First aid workflow for different types of exposure to **monosodium oxalate**.

Storage and Disposal

Proper storage and disposal are crucial for maintaining a safe laboratory environment.

- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[3][4]
Monosodium oxalate is hygroscopic and should be protected from moisture.[1] It should be stored away from strong oxidizing agents and strong acids.[3]
- Disposal: Dispose of contents and containers in accordance with local, regional, and national regulations.[4] Waste should be handled as hazardous.

Fire and Reactivity

- Flammability: **Monosodium oxalate** is a non-flammable solid.[1]

- Reactivity: It is incompatible with strong oxidizing agents and strong acids.[3]
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes, including carbon monoxide, carbon dioxide, and sodium oxides.[3]
- Fire Extinguishing Media: Use a dry chemical fire extinguisher, water spray, foam, or carbon dioxide.[1]

This technical guide provides a consolidated resource for researchers working with **monosodium oxalate**. By understanding its properties and adhering to the outlined safety protocols, scientists can minimize risks and ensure a safe and productive research environment.

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